

# OGT 2115: A Technical Guide to its Anti-Angiogenic Properties

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## Compound of Interest

Compound Name: OGT 2115

Cat. No.: B609723

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## Executive Summary

**OGT 2115** is a potent, cell-permeable, and orally active small molecule inhibitor of heparanase, an endo- $\beta$ -D-glucuronidase that plays a critical role in extracellular matrix remodeling. By targeting heparanase, **OGT 2115** exhibits significant anti-angiogenic properties, making it a compound of interest in the development of novel cancer therapeutics. This technical guide provides a comprehensive overview of the anti-angiogenic effects of **OGT 2115**, including available quantitative data, detailed experimental methodologies for key assays, and an exploration of the underlying signaling pathways.

## Quantitative Data on the Bioactivity of OGT 2115

The inhibitory effects of **OGT 2115** on heparanase activity and its subsequent impact on angiogenesis have been quantified in several studies. The available data are summarized below for clear comparison.

Parameter	IC50 Value	Assay Type	Reference
Heparanase Inhibition	0.4 $\mu$ M	Enzyme Activity Assay	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
In Vitro Anti-Angiogenesis	1 $\mu$ M	In Vitro Angiogenesis Assay	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

In Vivo Efficacy	Result	Animal Model	Reference
Serum VEGF Reduction	~20% decrease	MDA-MB-231 Xenograft	[5]

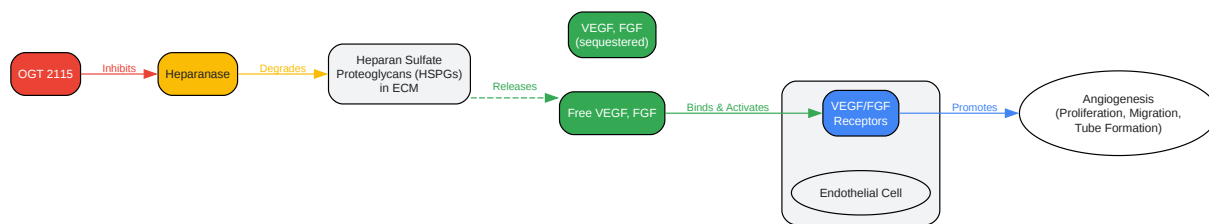
## Mechanism of Anti-Angiogenic Action

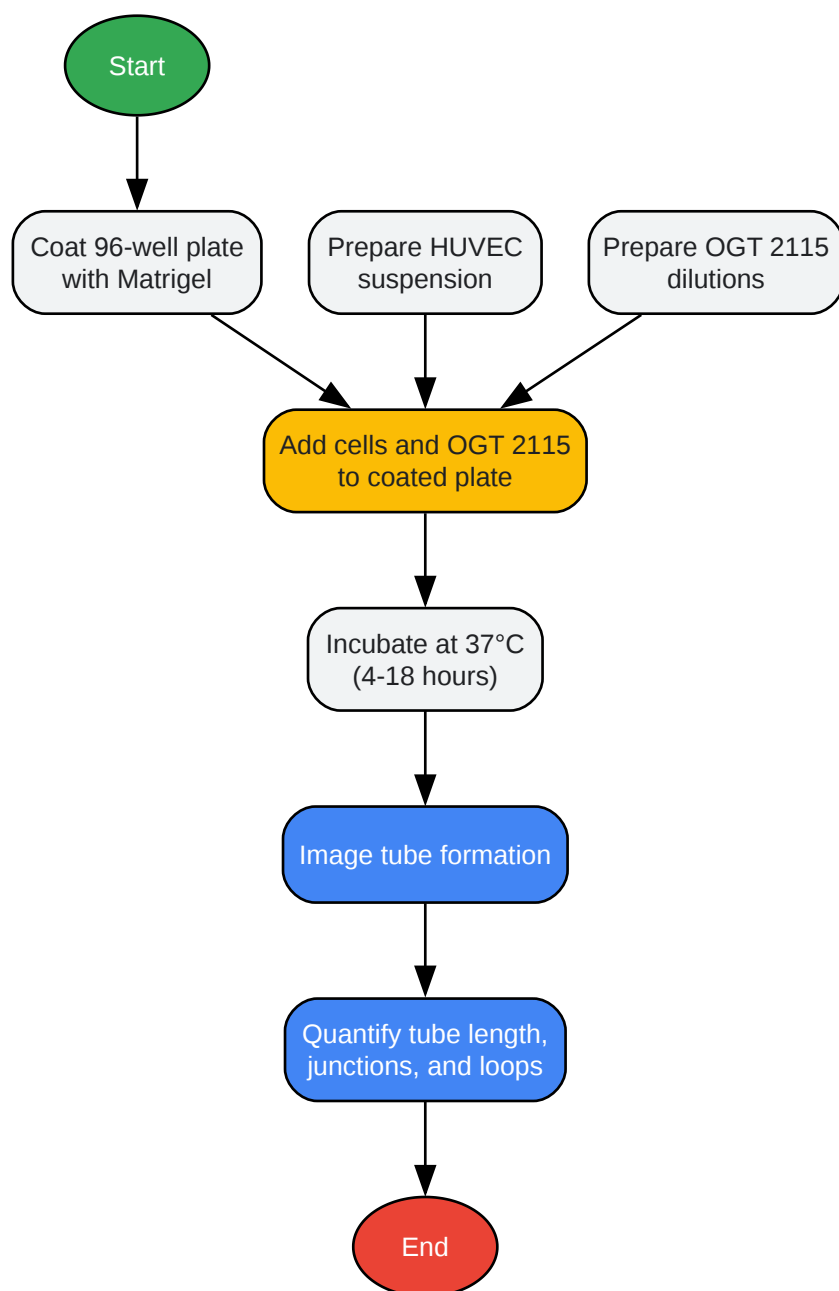
The primary mechanism by which **OGT 2115** exerts its anti-angiogenic effects is through the inhibition of heparanase. Heparanase activity is crucial for the release of various pro-angiogenic growth factors, such as vascular endothelial growth factor (VEGF) and basic fibroblast growth factor (bFGF), which are sequestered within the extracellular matrix by heparan sulfate proteoglycans (HSPGs).

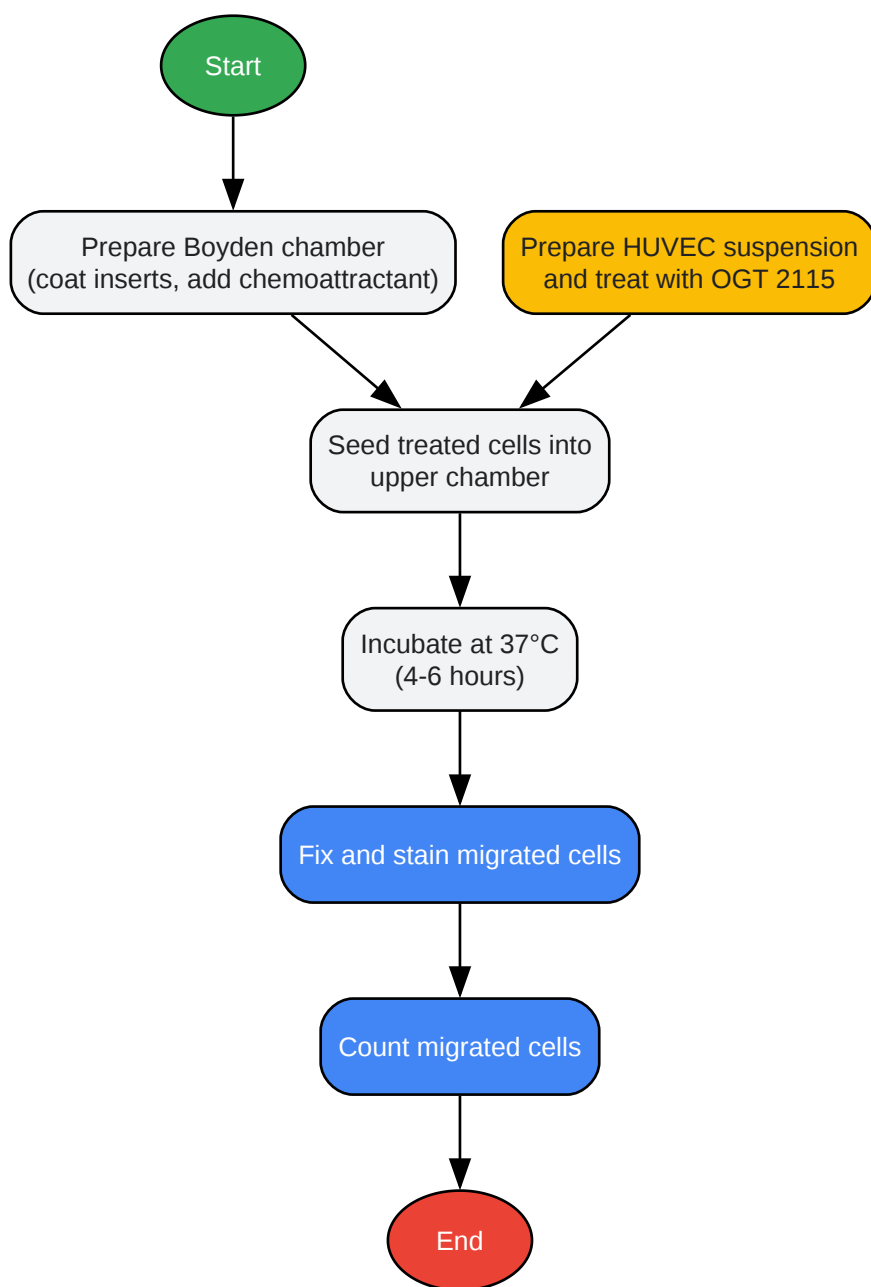
By inhibiting heparanase, **OGT 2115** prevents the degradation of heparan sulfate chains, thereby limiting the bioavailability of these essential growth factors for endothelial cells. This disruption of growth factor signaling, particularly the VEGF pathway, is a key component of the anti-angiogenic activity of heparanase inhibitors.[5]

## Signaling Pathway

The proposed signaling pathway for the anti-angiogenic action of **OGT 2115** is illustrated below.







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